

Physical properties of Pentakis(dimethylamino)tantalum(V)

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Compound of Interest

Compound Name: *Pentakis(dimethylamino)tantalum(V)*

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An In-depth Technical Guide to the Physical Properties of Pentakis(dimethylamino)tantalum(V)

For Researchers, Scientists, and Drug Development Professionals

Pentakis(dimethylamino)tantalum(V), commonly abbreviated as PDMAT, is an organometallic compound with the chemical formula $\text{Ta}[\text{N}(\text{CH}_3)_2]_5$.^[1] It is a significant precursor material for the deposition of tantalum-based thin films, such as tantalum nitride (TaN) and tantalum pentoxide (Ta_2O_5), which are crucial in the microelectronics industry.^{[2][3]} Its utility in Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD) processes stems from its high volatility and thermal stability.^{[4][5]} This guide provides a comprehensive overview of the core physical properties of PDMAT, detailed experimental protocols for their characterization, and a logical workflow for its analysis.

Physical and Chemical Properties

The physical properties of **Pentakis(dimethylamino)tantalum(V)** are summarized in the table below, providing a clear reference for researchers.

Property	Value
Molecular Formula	C ₁₀ H ₃₀ N ₅ Ta[6][7]
Molecular Weight	401.33 g/mol [5][6][7][8]
Appearance	Light yellow to orange solid, powder, or crystals. [2][5][6]
Melting Point	100 °C (decomposes)[5][6]
Boiling Point	150 °C[2][6]; 100 °C at 0.1 mmHg[5]; 90°C at 0.8 mmHg (sublimes)[4]
Vapor Pressure	0.002 Torr at 27°C; 0.05 Torr at 55°C[9]
Density	Approximately 1.2 - 1.324 g/cm ³ [9][10]
Solubility	Soluble in many organic solvents like toluene, benzene, and xylene.[3] Reacts rapidly with water and protic solvents.[5][11]
Sensitivity	Air and moisture sensitive.[2][6]

Experimental Protocols

The characterization of **Pentakis(dimethylamino)tantalum(V)** requires specific methodologies due to its sensitivity to air and moisture.

Melting Point Determination (for Air-Sensitive Compounds)

The melting point of PDMAT is a key indicator of its purity.[12] Due to its reactivity with air and moisture, the standard open-capillary method must be modified.

Principle: A small, powdered sample is sealed under an inert atmosphere in a glass capillary tube. The tube is then heated at a controlled rate, and the temperature range from the first sign of melting to complete liquefaction is recorded.[12][13]

Detailed Methodology:

- Sample Preparation: All sample manipulations must be performed in an inert atmosphere, such as a glovebox filled with argon or nitrogen gas.
- A small amount of the crystalline PDMAT is finely ground using a mortar and pestle.
- A glass capillary tube is sealed at one end. The powdered sample is introduced into the open end and packed down to a height of 1-2 mm by tapping.[\[14\]](#)[\[15\]](#)
- The open end of the capillary is then sealed using a flame, trapping the sample under an inert atmosphere.
- Measurement: The sealed capillary is attached to a thermometer or placed in the heating block of a melting point apparatus.[\[12\]](#)
- The sample is heated rapidly to about 15-20°C below the expected melting point (100°C).
- The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.[\[15\]](#)
- The temperature at which the first droplet of liquid appears is recorded as the start of the melting range.
- The temperature at which the last solid crystal disappears is recorded as the end of the melting range. For pure compounds, this range is typically narrow.[\[12\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is used to elucidate the molecular structure of PDMAT by observing the magnetic properties of its atomic nuclei (^1H and ^{13}C). It confirms the presence of the dimethylamino ligands and their chemical environment.

Methodology:

- Sample Preparation: In a glovebox, a small amount of PDMAT is dissolved in a suitable deuterated solvent (e.g., benzene- d_6).
- The solution is transferred to an NMR tube, which is then sealed.
- Data Acquisition: The sealed NMR tube is placed in the NMR spectrometer.

- ^1H and ^{13}C NMR spectra are acquired. For PDMAT, a single ^1H signal is expected for the 30 equivalent methyl protons, and a single ^{13}C signal is expected for the 10 equivalent methyl carbons, confirming the molecule's symmetry.[\[16\]](#)

Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere.[\[17\]](#) This analysis is crucial for determining the thermal stability and decomposition profile of PDMAT, which is vital for its application in CVD and ALD.[\[16\]](#)

Methodology:

- A small, accurately weighed sample of PDMAT is placed in a TGA crucible.
- The crucible is loaded into the TGA instrument.
- The sample is heated at a constant rate under a continuous flow of an inert gas (e.g., nitrogen or argon).
- The mass of the sample is recorded as the temperature increases. The resulting TGA curve plots mass loss versus temperature, revealing the onset temperature of decomposition.[\[17\]](#)

Knudsen Cell Mass Spectrometry

Principle: This technique is employed to study the thermal decomposition pathways and vapor phase composition of materials at high temperatures and low pressures.[\[16\]](#) For PDMAT, it helps identify the gaseous species formed during its thermal cracking.[\[18\]](#)

Methodology:

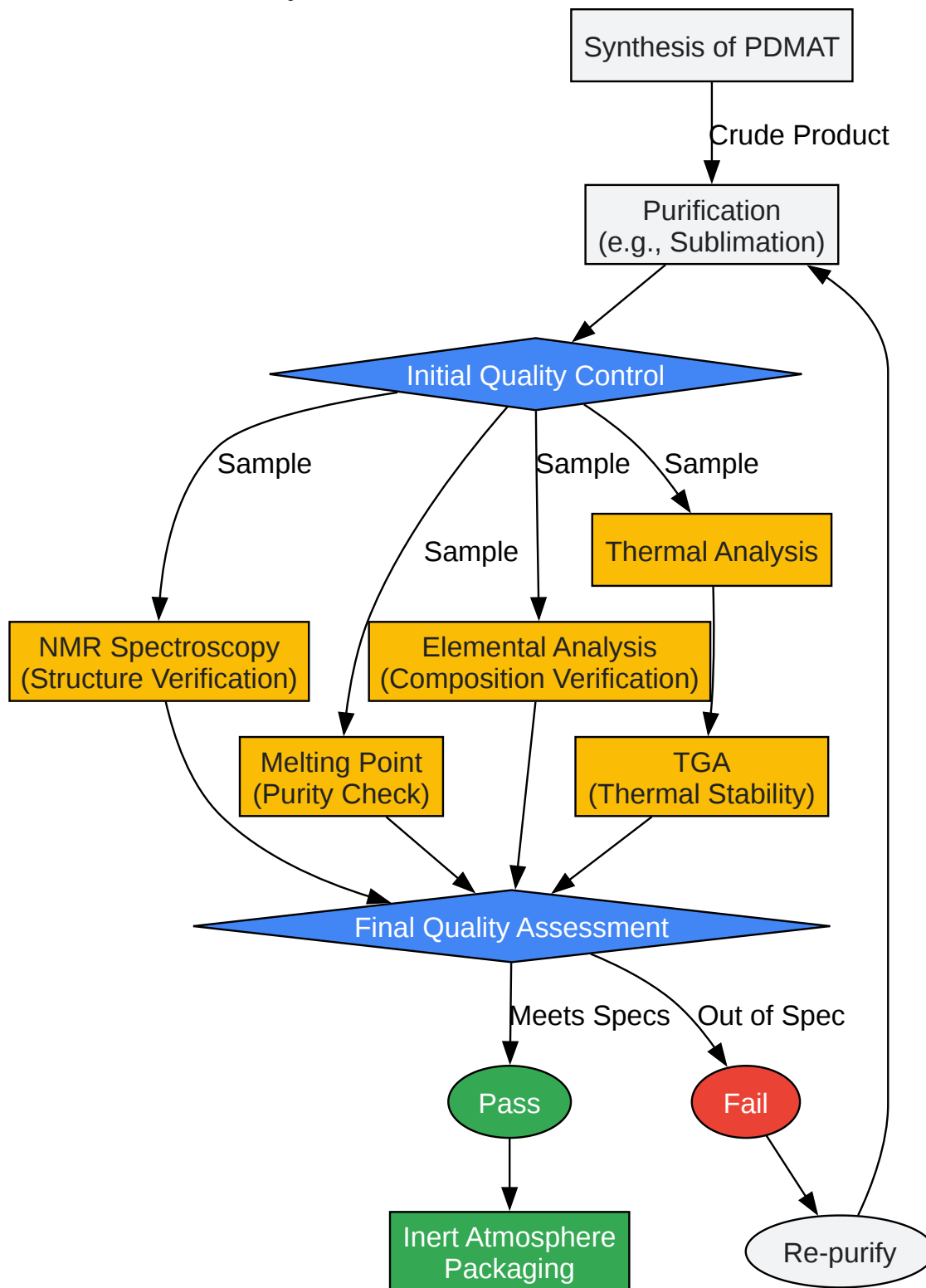
- The PDMAT sample is placed in an evaporation cell (the Knudsen cell) which is heated to generate a vapor flow.
- This vapor then enters a second, higher-temperature "cracking cell" where decomposition occurs.[\[18\]](#)
- The gaseous species effusing from the cracking cell are then analyzed by a mass spectrometer.

- This allows for the identification of decomposition byproducts, such as dimethylamine, at various temperatures, providing insight into the compound's stability and the potential for impurities in deposited films.[\[16\]](#)[\[18\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow for the synthesis and quality control of **Pentakis(dimethylamino)tantalum(V)**, ensuring the material meets the high-purity requirements for its applications.

Workflow for Synthesis and Characterization of PDMAT

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Workflow for PDMAT Synthesis and Characterization.

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